

Safeguarding Research: Proper Disposal Procedures for Celestolide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Celestolide

Cat. No.: B023127

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Essential guidelines for the safe and compliant disposal of **Celestolide**, ensuring the protection of laboratory personnel and the environment.

For researchers, scientists, and professionals in drug development, adherence to strict safety and disposal protocols is paramount. This document provides a comprehensive, step-by-step guide for the proper disposal of **Celestolide** (CAS No. 13171-00-1), a synthetic musk compound. Following these procedures will mitigate risks and ensure compliance with regulatory standards.

Understanding the Hazards

Celestolide is classified as hazardous to the aquatic environment, with acute and long-lasting toxic effects[1][2]. It is a white crystalline solid with a musk-like odor that does not mix well with water[3]. Due to its potential for bioaccumulation and environmental persistence, it is critical to prevent its release into sewer systems or waterways[1][4][5][6].

Summary of Key Safety and Environmental Data

For a quick reference, the following table summarizes the key hazard information for **Celestolide**.

Parameter	Value / Classification	Source
GHS Hazard Statements	H400: Very toxic to aquatic life. H410: Very toxic to aquatic life with long lasting effects.	[1][5]
GHS Precautionary Statements	P273: Avoid release to the environment. P391: Collect spillage. P501: Dispose of contents/container in accordance with local/regional/national/international regulations.	[1][5][7]
Environmental Fate	Potentially persistent and bioaccumulative.[4] Adsorbs to sewage sludge.[4]	[4]
Incompatible Materials	Strong oxidizing agents, strong bases, mineral acids.	[1]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe handling and disposal of **Celestolide** waste in a laboratory setting.

1. Personal Protective Equipment (PPE) and Handling Precautions:

- Always wear appropriate PPE, including safety goggles with side-shields, chemical-resistant gloves, and a lab coat[2].
- Handle **Celestolide** in a well-ventilated area to avoid dust formation and inhalation[2][6].
- Avoid all unnecessary personal contact with the chemical[3].
- Do not eat, drink, or smoke when handling **Celestolide**[3].
- Wash hands thoroughly with soap and water after handling[3].

2. Waste Segregation and Collection:

- Designate a specific, clearly labeled, and sealed container for **Celestolide** waste.
- Do not mix **Celestolide** waste with other chemical waste streams unless compatibility has been confirmed. Avoid contact with strong acids, alkalis, or oxidizing agents[6].
- For spills, clean them up immediately. For minor spills, collect the solid material and place it in the designated waste container. For major spills, evacuate the area and alert emergency responders[3].

3. Disposal of Unused or Expired **Celestolide**:

- Do not dispose of **Celestolide** down the drain or in the general trash[1][6].
- All waste must be handled in accordance with local, state, and federal regulations[3].
- Consult your institution's Environmental Health and Safety (EHS) department or a licensed waste management authority for specific disposal instructions[3].
- Consider consulting the manufacturer for potential recycling options[3].

4. Disposal of Contaminated Materials:

- Empty containers may retain product residue and should be treated as hazardous waste. They must be disposed of in a safe manner[1].
- Place contaminated lab supplies (e.g., gloves, weighing paper, pipette tips) into the designated **Celestolide** waste container.
- Contaminated clothing should be removed immediately and cleaned thoroughly before reuse[5][6].

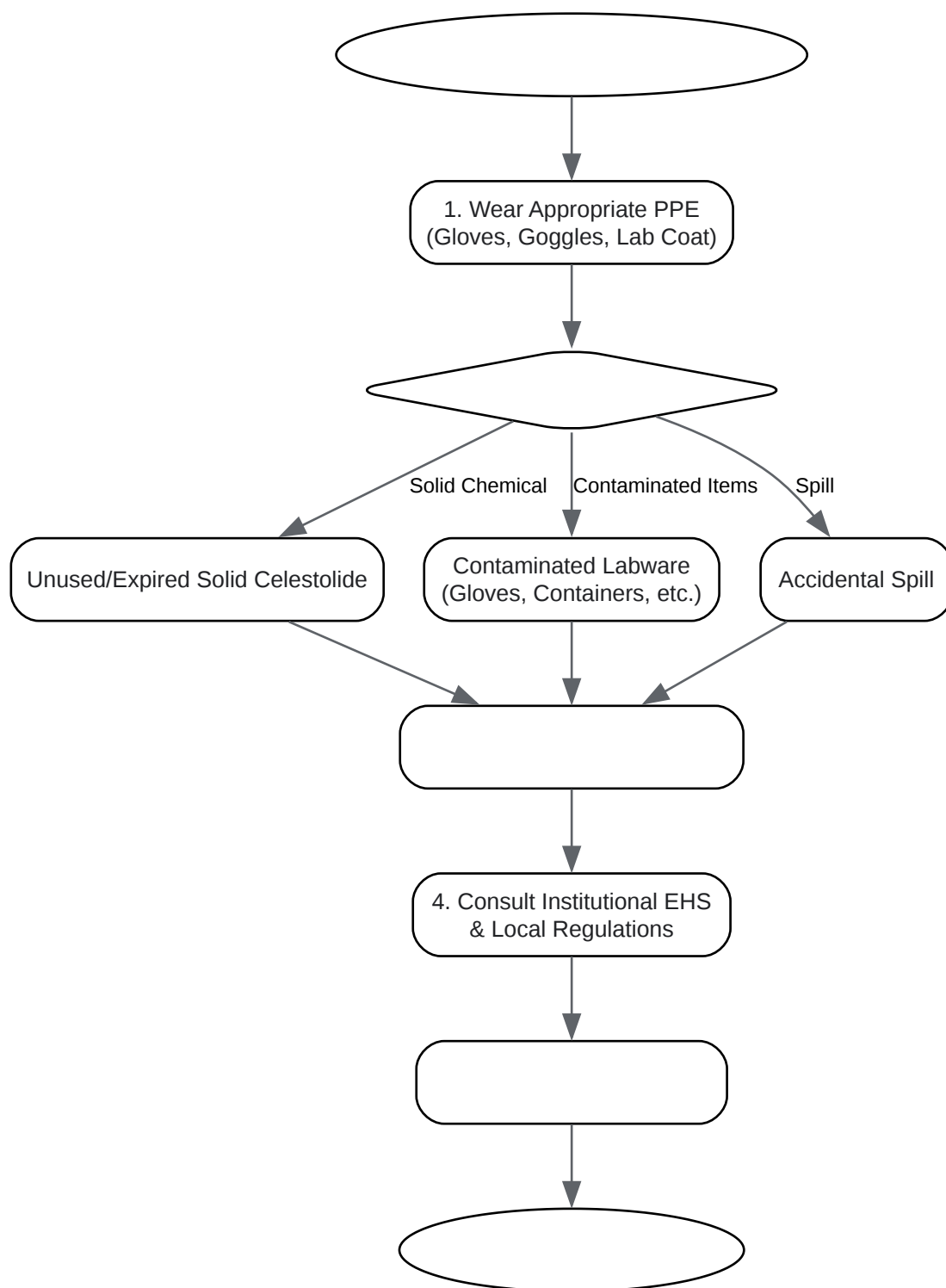
5. Final Disposal:

- Arrange for the collection of the **Celestolide** waste container by a certified hazardous waste disposal service.

- Ensure all paperwork and labeling are completed as required by your institution and regulatory agencies.

Disposal Decision Workflow

The following diagram illustrates the logical steps for making decisions regarding the disposal of **Celestolide**.



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Caption: Workflow for the proper disposal of **Celestolide** waste.

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References

- 1. olaughlinco.com [olaughlinco.com]
- 2. echemi.com [echemi.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
- 4. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 5. finefrag.com [finefrag.com]
- 6. johndwalsh.com [johndwalsh.com]
- 7. musk dimethyl indane, 13171-00-1 [thegoodscentcompany.com]
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